

# Hydrazine acetate CAS number and molecular formula.

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## Compound of Interest

Compound Name: Hydrazine acetate

Cat. No.: B1329945

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## Hydrazine Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Hydrazine acetate** (CAS No: 7335-65-1) is a versatile and efficient reagent widely employed in organic synthesis, particularly within the realm of carbohydrate chemistry and for the preparation of pharmaceutical intermediates. This technical guide provides an in-depth overview of its chemical properties, synthesis, and key applications. Detailed experimental protocols for its synthesis and its use in crucial synthetic transformations are presented. Furthermore, this document includes safety and handling information essential for laboratory use.

### Chemical and Physical Properties

**Hydrazine acetate** is the salt formed from the reaction of hydrazine and acetic acid. It is typically a white to light yellow crystalline solid.<sup>[1]</sup> Its properties make it a milder alternative to pure hydrazine or hydrazine hydrate, offering greater selectivity in certain reactions.<sup>[2]</sup>

Table 1: Physicochemical Properties of **Hydrazine Acetate**

Property	Value	Source(s)
CAS Number	7335-65-1	[3][4][5][6]
13255-48-6 (alternate)	[7]	
Molecular Formula	C <sub>2</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[3][5][8]
H <sub>4</sub> N <sub>2</sub> ·C <sub>2</sub> H <sub>4</sub> O <sub>2</sub>	[2]	
H <sub>2</sub> NNH <sub>2</sub> ·CH <sub>3</sub> CO <sub>2</sub> H	[6]	
Molecular Weight	92.10 g/mol	[5][6][8]
Appearance	White to light yellow crystalline powder	[1][4]
Melting Point	100-102 °C	[1][4][9]
Boiling Point	117.10 °C	[4]
Flash Point	40.00 °C	[4]
Storage Temperature	10°C - 25°C in a dark, inert atmosphere	[1][4]

## Synthesis of Hydrazine Acetate

**Hydrazine acetate** is typically synthesized through the reaction of hydrazine hydrate with glacial acetic acid. The reaction is exothermic and requires careful temperature control.

## Experimental Protocol: Synthesis of Hydrazine Acetate[3]

Materials:

- 85% Hydrazine hydrate (28.5 mL, 0.5 mol)
- Glacial acetic acid (28.6 mL, 0.5 mol)
- Chloroform

- Ethanol
- 100 mL round-bottomed flask
- Ice bath
- Stirring apparatus
- Rotary evaporator

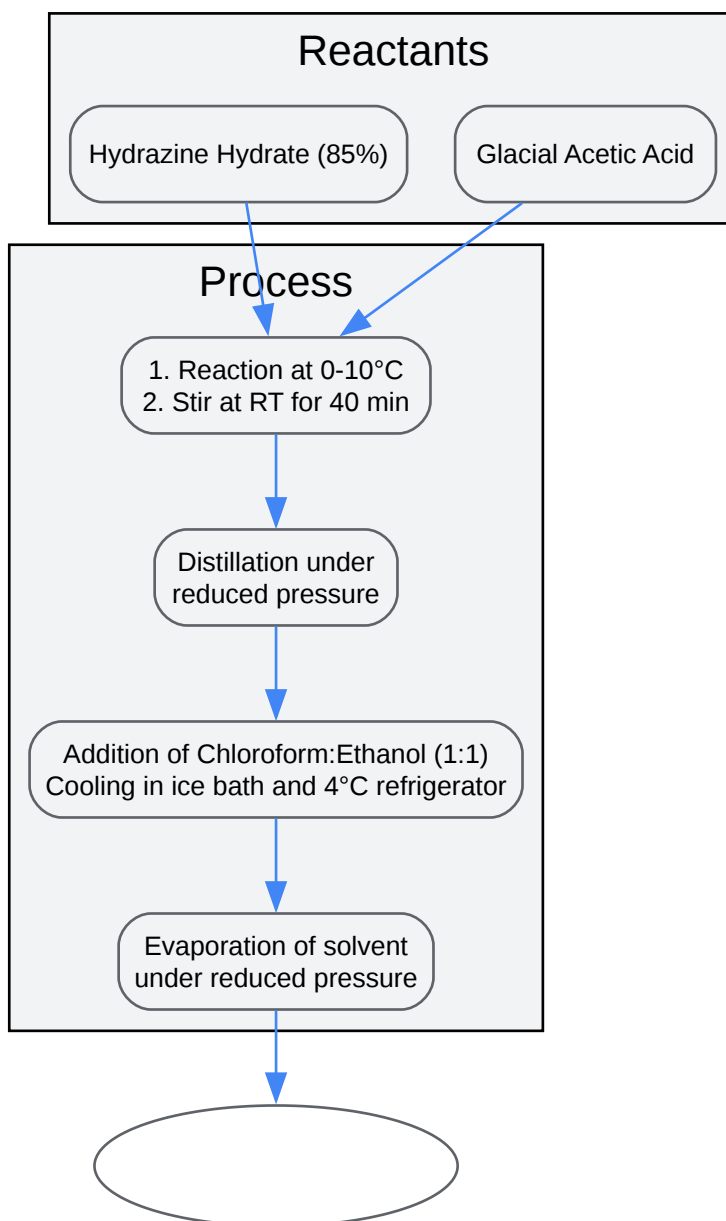
Procedure:

- Add 85% hydrazine hydrate to a 100 mL round-bottomed flask and place it in an ice bath with stirring.
- Slowly add glacial acetic acid dropwise to the flask, ensuring the reaction temperature is maintained between 0-10°C.
- After the addition is complete, continue stirring the reaction mixture at room temperature for 40 minutes.
- Remove the water from the reaction system by distillation under reduced pressure.
- To the remaining liquid, add a solvent mixture of chloroform and ethanol (1:1, 20 mL, v/v) and stir in an ice bath to induce crystallization.
- Transfer the mixture to a 4°C refrigerator to promote further crystallization.
- Remove the solvent by evaporation under reduced pressure to yield the final product as a white solid.

Expected Yield: Approximately 90.5% (41.6 g).[\[3\]](#)

## Synthesis Workflow

## Hydrazine Acetate Synthesis Workflow



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Caption: Workflow for the synthesis of **hydrazine acetate**.

## Applications in Organic Synthesis

**Hydrazine acetate** is a valuable reagent in several areas of organic synthesis, most notably in carbohydrate chemistry.<sup>[2][4]</sup> It is also used as a building block for the preparation of various organic derivatives, including pharmaceuticals and agrochemicals.<sup>[1][10]</sup>

#### Key Applications:

- **Cleavage of Glycosidic Esters:** It is employed for the selective cleavage of ester protecting groups in carbohydrates.[\[1\]](#)[\[10\]](#)
- **Anomeric Denitration:** **Hydrazine acetate** serves as a mild and efficient reagent for the anomeric denitration of carbohydrates.[\[1\]](#)[\[10\]](#)[\[11\]](#)
- **Deformylation:** The rate of deformylation with **hydrazine acetate** is slower than with hydrazine alone, which can be advantageous for sensitive substrates.[\[1\]](#)
- **Synthesis of Heterocyclic Compounds:** It acts as a precursor in the synthesis of various heterocyclic compounds.[\[2\]](#)

## Experimental Protocol: Anomeric Deacetylation of Per-acetylated Sugars

This protocol is a general representation of the use of **hydrazine acetate** for the selective deprotection of the anomeric acetate group on a fully acetylated carbohydrate, a common step in the synthesis of glycosyl donors.

#### Materials:

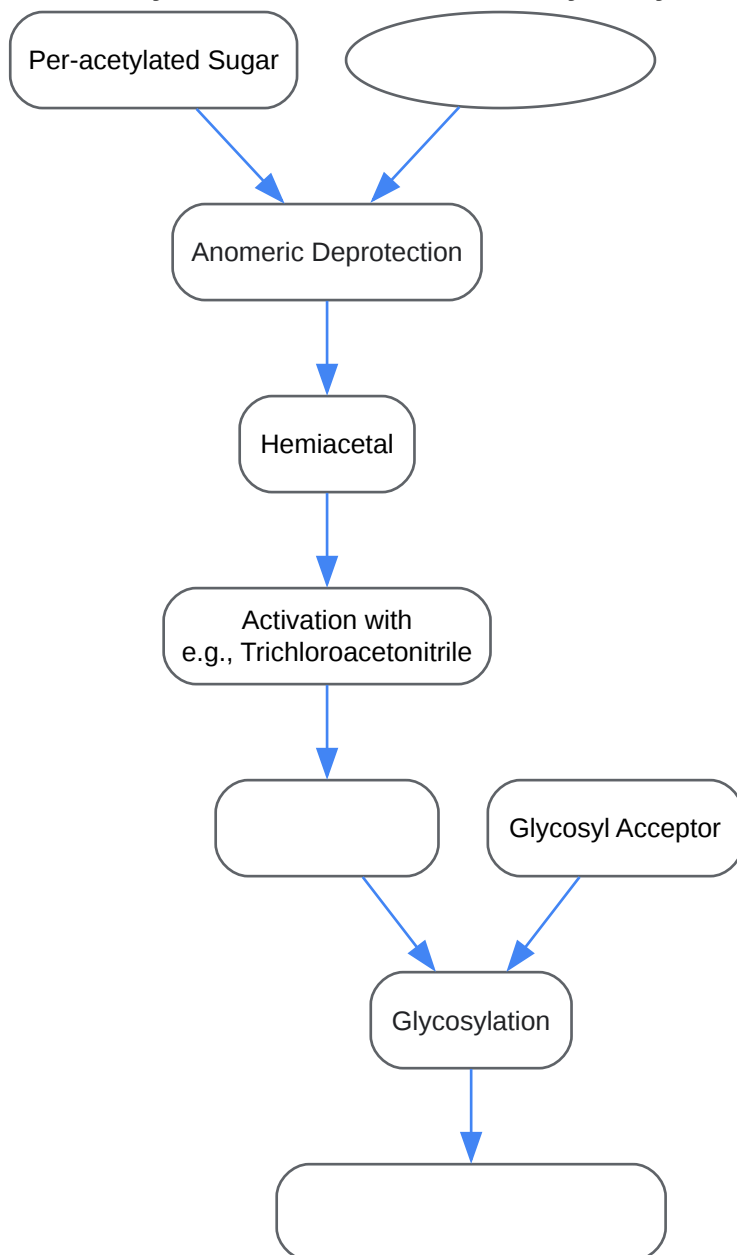
- Per-acetylated sugar (e.g., penta-O-acetyl- $\beta$ -D-glucopyranose)
- **Hydrazine acetate**
- Dimethylformamide (DMF)
- Reaction flask
- Stirring apparatus
- Thin Layer Chromatography (TLC) apparatus
- Silica gel for column chromatography

#### Procedure:

- Dissolve the per-acetylated sugar in DMF in a reaction flask.
- Add **hydrazine acetate** to the solution at room temperature with stirring. The molar ratio of **hydrazine acetate** to the sugar may need to be optimized depending on the substrate.
- Monitor the reaction progress by TLC. The reaction is typically complete within a few hours.
- Upon completion, quench the reaction by adding a suitable reagent (e.g., acetone).
- Remove the solvent under reduced pressure.
- Purify the resulting hemiacetal by silica gel column chromatography.

## Logical Relationship in Carbohydrate Synthesis

## Role of Hydrazine Acetate in Glycosylation



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